

7-Bromotryptamine Hydrochloride: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name:	2-(7-Bromo-1H-indol-3-yl)ethanamine hydrochloride
CAS No.:	156941-60-5
Cat. No.:	B124900

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety information for 7-bromotryptamine hydrochloride (CAS No. 156941-60-5). Due to the limited availability of specific quantitative toxicological data in the public domain, this guide focuses on the interpretation of established hazard classifications, recommended safety protocols, and general methodologies for toxicological assessment.

Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	2-(7-bromo-1H-indol-3-yl)ethanamine;hydrochloride[1]
CAS Number	156941-60-5[1][2]
Molecular Formula	C ₁₀ H ₁₂ BrClN ₂ [1][2]
Molecular Weight	275.58 g/mol [1]
Physical Form	Yellow to Brown Solid[1]
Storage Temperature	2-8°C[1]

Hazard Identification and Classification

7-Bromotryptamine hydrochloride is classified as a hazardous substance. The primary hazards are related to acute toxicity upon ingestion and irritation to the skin, eyes, and respiratory system. The GHS classification is summarized below.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[1]	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1]	
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[1]	
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation[1]	

Note: Specific quantitative data such as LD50 values for acute toxicity or specific concentrations for irritation studies are not readily available in public literature. The classifications are based on supplier-provided information.

Experimental Protocols for Hazard Assessment (General Methodologies)

While specific experimental data for 7-bromotryptamine hydrochloride is not available, the following are generalized protocols for the type of studies used to determine the listed GHS classifications.

Acute Oral Toxicity (OECD Guideline 423)

This method is used to estimate the LD50 (the dose lethal to 50% of a test population) and provides information on the health hazards likely to arise from a single, acute oral exposure.

- Test Animals: Typically, female rats are used.
- Procedure: A single animal is dosed at a starting level (e.g., 300 mg/kg). If the animal survives, another animal is dosed at a higher level. If it dies, the next animal is dosed at a lower level. This sequential process continues until the LD50 can be estimated.
- Observations: Animals are observed for signs of toxicity and mortality for up to 14 days. Body weight is recorded weekly.
- Endpoint: The LD50 value is calculated, which determines the acute oral toxicity category.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro test determines the potential of a substance to cause skin irritation.

- Test System: A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper parts of the human skin.
- Procedure: The test chemical is applied topically to the epidermis model for a defined period (e.g., 60 minutes).

- **Viability Assessment:** After exposure, the tissue is rinsed and incubated. Cell viability is measured using a colorimetric assay (e.g., MTT assay), which assesses mitochondrial activity.
- **Endpoint:** A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.

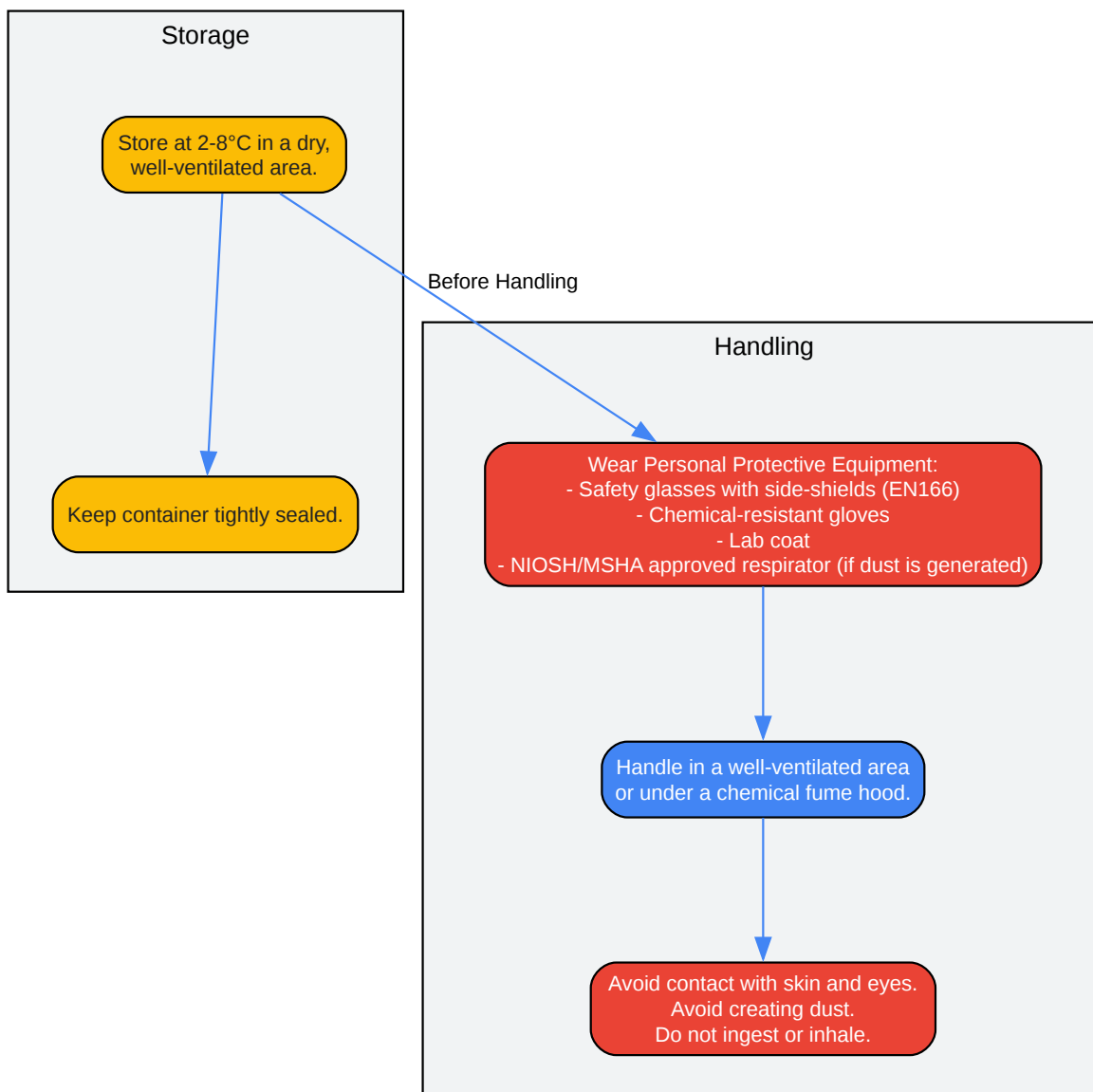
In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium Test Method (OECD Guideline 492)

This in vitro method assesses the potential for a chemical to cause serious eye damage.

- **Test System:** A three-dimensional model of the human corneal epithelium.
- **Procedure:** The test chemical is applied to the surface of the corneal model for a specified duration.
- **Viability Assessment:** Similar to the skin irritation test, cell viability is determined using methods like the MTT assay.
- **Endpoint:** The degree of cytotoxicity is used to classify the substance's eye irritation potential.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage are crucial to minimize exposure risk. The following diagram outlines the recommended workflow for handling this compound.



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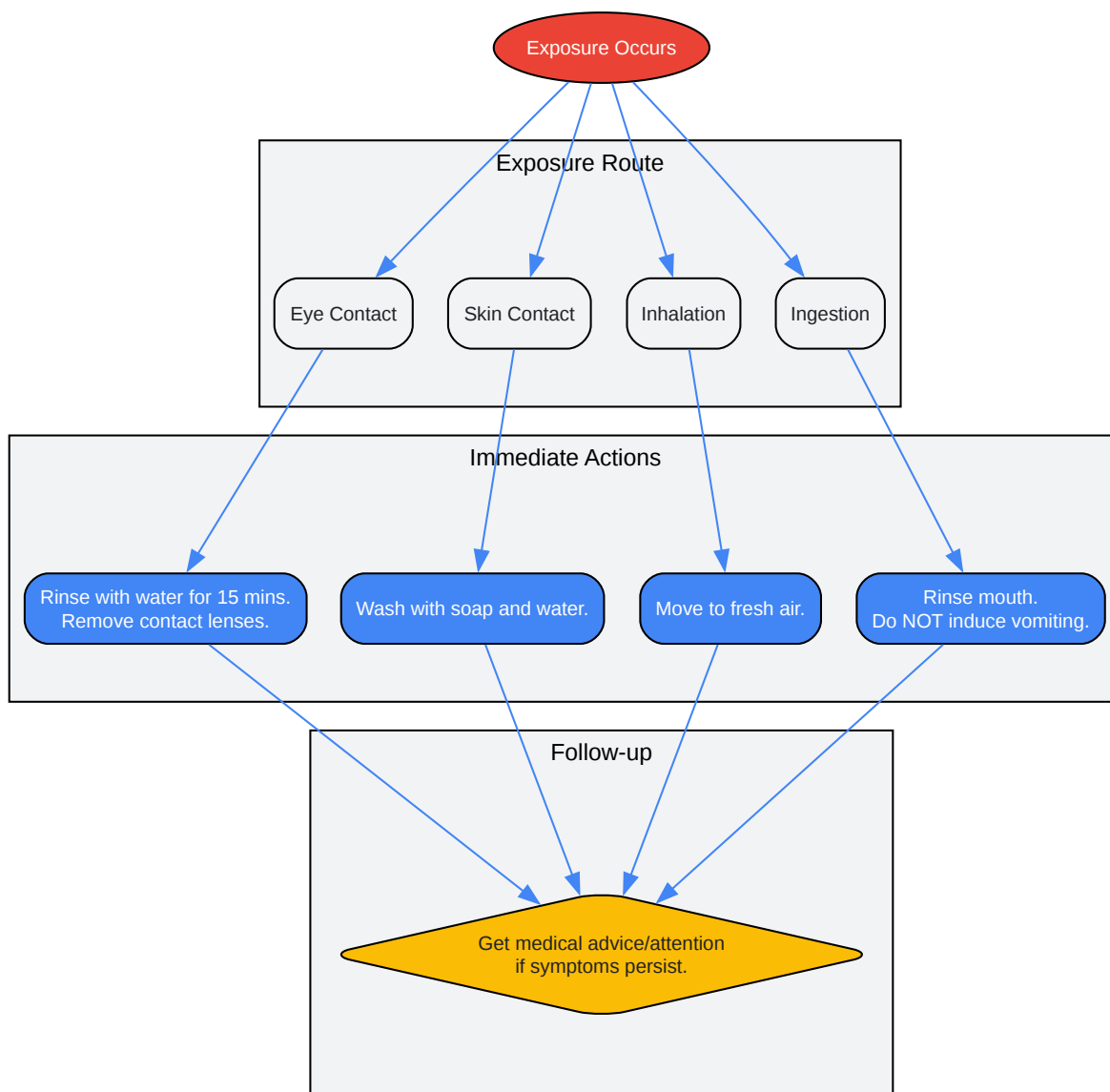
Figure 1: Workflow for Safe Storage and Handling.

First Aid Measures

In case of exposure, immediate action is required. The following procedures are based on the known hazards of the compound.

Exposure Route	First Aid Protocol
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. Do NOT induce vomiting.

The following diagram illustrates the decision-making process for first aid response.



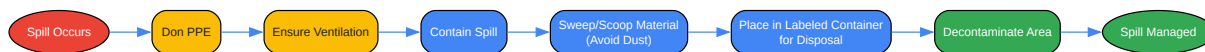
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Figure 2: First Aid Response Flowchart.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Ensure Personal Protection: Wear appropriate PPE as described in Section 4.
- Ventilate the Area: If safe to do so, increase ventilation.
- Contain the Spill: Prevent further spread of the solid material.
- Clean-up: Carefully sweep or scoop up the material. Avoid generating dust. Place in a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent or detergent and water.



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Figure 3: Spill Response Workflow.

Stability and Reactivity

- Stability: Stable under recommended storage conditions.

- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen bromide gas.
- Hazardous Polymerization: Does not occur.

This guide is intended for informational purposes for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier and follow all institutional and regulatory safety guidelines.

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References

- [1. 7-BROMOTRYPTAMINE HCL | 156941-60-5 \[sigmaaldrich.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
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